

Advanced Application Note: 2-Allyloxyphenylboronic Acid in Functional Materials

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Compound of Interest

Compound Name: 2-Allyloxyphenylboronic acid

CAS No.: 151414-76-5

Cat. No.: B171557

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Introduction: The Dual-Functionality Advantage

2-Allyloxyphenylboronic acid (2-APBA) represents a critical class of bifunctional molecular building blocks in materials science. Unlike standard phenylboronic acid (PBA), which serves purely as a recognition moiety, 2-APBA contains an orthogonal reactive handle—the allyl group—positioned at the ortho position.

This structural duality allows for "Click" chemistry integration without compromising the Lewis acid center required for saccharide sensing.

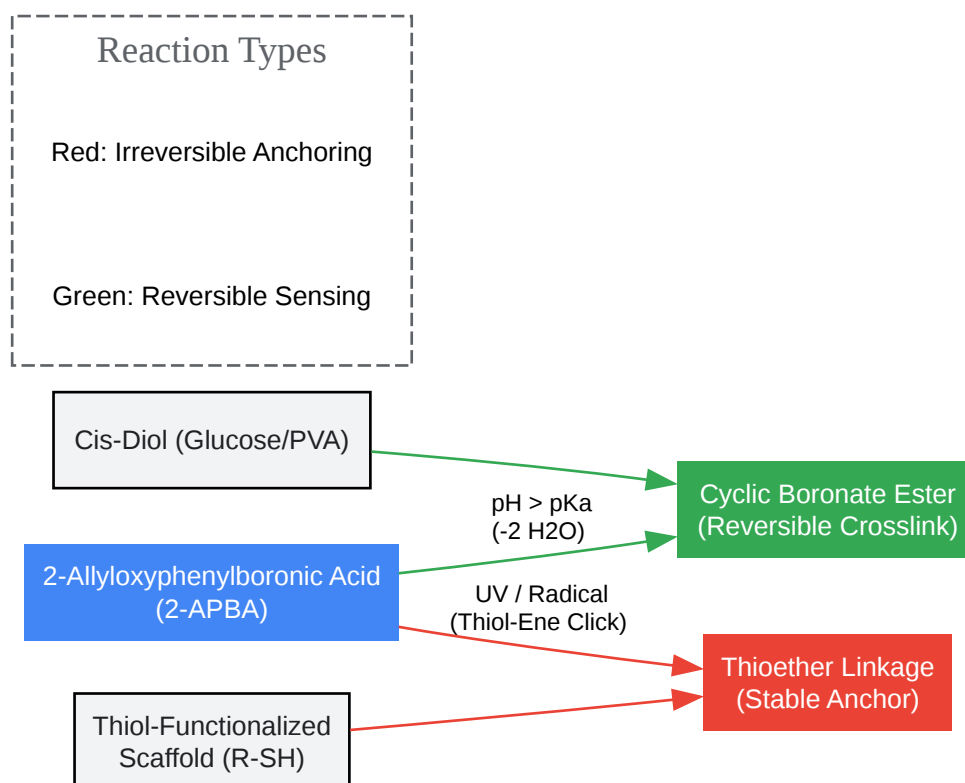
Key Functional Roles

- The Boronic Acid (): Acts as a reversible covalent receptor for cis-diols (e.g., glucose, dopamine, glycoproteins) and a Lewis acid receptor for fluoride ions.
- The Allyl Handle ()

): Enables irreversible covalent attachment to polymer backbones or surfaces via Thiol-Ene "Click" chemistry or radical copolymerization.

Mechanistic Overview

The following diagram illustrates the orthogonal reactivity pathways for 2-APBA.



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Figure 1: Orthogonal reactivity of 2-APBA. The allyl group allows permanent fixation to materials, while the boronic acid moiety remains free for dynamic molecular recognition.

Synthesis Protocol: High-Purity Route

While direct alkylation of 2-hydroxyphenylboronic acid is possible, it often leads to boroxine formation and purification difficulties. The Miyaura Borylation Route is recommended for high-purity applications in drug delivery and sensing.

Materials Required[1][2][3][4][5][6][7][8][9][10][11]

- Precursor: 2-Bromophenol
- Reagents: Allyl bromide, Potassium carbonate (), Bis(pinacolato)diboron (), Potassium acetate (KOAc).
- Solvents: DMF, 1,4-Dioxane.

Step-by-Step Methodology

Step 1: Synthesis of 2-Allyloxybromobenzene (The Anchor)

- Dissolve 2-Bromophenol (10 mmol) in anhydrous DMF (20 mL).
- Add (15 mmol) and stir at room temperature for 15 minutes to generate the phenoxide.
- Dropwise add Allyl Bromide (12 mmol) at 0°C.
- Warm to 60°C and stir for 4 hours.
- Workup: Quench with water, extract with ethyl acetate (), wash with brine, and dry over .
- Validation: Check TLC (Hexane/EtOAc 9:1). Product () is less polar than starting phenol.

Step 2: Miyaura Borylation (The Sensor Installation)

- Combine 2-Allyloxybromobenzene (from Step 1, 1 eq), (1.1 eq), and KOAc (3 eq) in dry 1,4-dioxane.

- Degas the solution with bubbling for 20 minutes (Critical for Pd catalyst life).
- Add (3 mol%) under inert atmosphere.
- Reflux at 90°C for 12 hours.
- Purification: Filter through Celite. Concentrate. Purify via silica gel flash chromatography (Hexane/EtOAc gradient).
- Hydrolysis (Optional): To obtain the free acid, treat the pinacol ester with / in Acetone/Water, followed by dilute HCl hydrolysis.



Expert Insight: For most "Click" chemistry applications, the Pinacol Ester form is preferred. It is more soluble in organic solvents and stable during lithography. The free acid can be generated in situ or after the click reaction by simple aqueous washing if the polymer is hydrophilic.

Application A: Thiol-Ene "Click" Surface Functionalization

This protocol describes the modification of thiol-functionalized magnetic nanoparticles (or hydrogels) with 2-APBA to create a glucose-capture surface.

Rationale

The radical-mediated thiol-ene reaction is insensitive to oxygen and water relative to other living polymerizations, making it ideal for modifying biological scaffolds.

Protocol

- Substrate Preparation: Suspend Thiol-functionalized Nanoparticles (e.g., Silica-SH or Magnetic-SH) in Ethanol/Water (9:1). Concentration: 10 mg/mL.
- Reagent Mix: Add 2-APBA (10-fold molar excess relative to surface thiols) and Photoinitiator Irgacure 2959 (0.5 wt%).
- Reaction: Irradiate with UV light (365 nm, 10 mW/cm²) for 10–15 minutes under mild stirring.
 - Note: If UV is unavailable, thermal initiation with AIBN at 70°C for 4 hours is a viable alternative.
- Washing: Centrifuge and wash

with Ethanol to remove unreacted boronic acid.
- Activation: Wash

with alkaline buffer (pH 9.0) to convert the boronic acid to its active boronate form () immediately prior to use.

Application B: Glucose-Responsive Hydrogels (Insulin Delivery)

This workflow details the creation of a "smart" hydrogel that swells to release insulin in the presence of hyperglycemia.

Mechanism of Action

The hydrogel is crosslinked via reversible Boronic Acid–Diol esters.

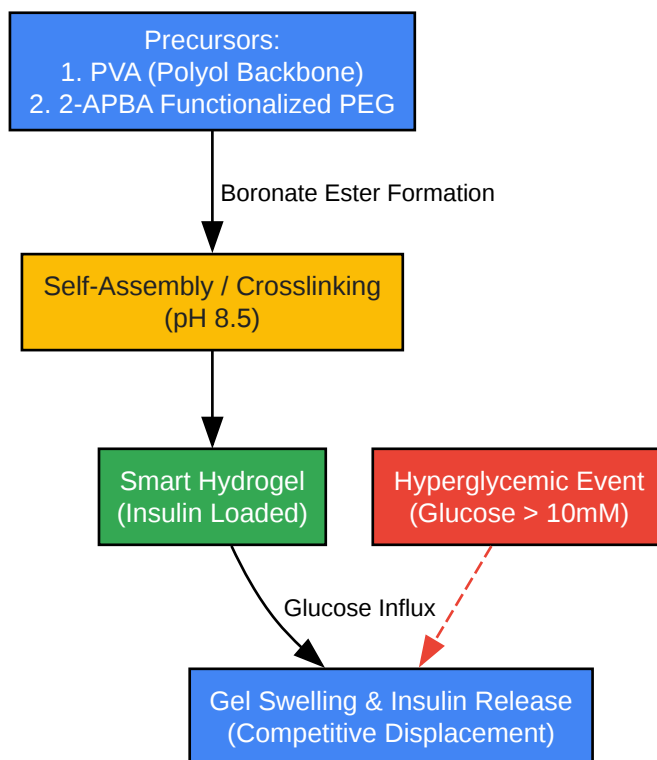
- Low Glucose: Boronic acid crosslinks with polymer diols (e.g., PVA). Gel is tight; Insulin is trapped.
- High Glucose: Glucose (a small molecule diol) competes for the boronic acid sites, displacing the polymer chains.

- Result: Crosslink density decreases

Gel swells

Insulin diffuses out.

Workflow Diagram



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Figure 2: Logic gate for glucose-triggered drug release using 2-APBA.

Fabrication Protocol

- Polymer Backbone: Dissolve Poly(vinyl alcohol) (PVA, Mw ~50k) in PBS (pH 7.4).
- Crosslinker Synthesis: React 2-APBA with a multi-arm PEG-Thiol (4-arm PEG-SH) via the Thiol-Ene Protocol (Section 3) to create a "Boronic Acid Star Polymer."
- Gelation:
 - Mix PVA solution (10 wt%) with Boronic Acid Star Polymer solution (5 wt%).

- Adjust pH to 8.5 (slightly above the pKa of 2-APBA) to induce spontaneous gelation via boronate ester formation.
- Drug Loading: Add Insulin (1 mg/mL) to the PVA solution before mixing.
- Testing: Submerge gel in PBS with varying glucose concentrations (0 mM vs 20 mM). Monitor insulin release via UV-Vis at 280 nm.

Comparative Data: Why 2-APBA?

The choice of boronic acid derivative dictates the sensitivity of the material. 2-APBA offers a balance of functionalizability and acidity.

Derivative	Approx.	Functional Handle	Application Best Fit
Phenylboronic Acid (PBA)	~8.8	None	Basic standards/Controls
2-Allyloxyphenylboronic Acid	~8.5 - 9.0*	Allyl (Alkene)	Photopolymerizable Sensors
4-Carboxyphenylboronic Acid	~8.4	Carboxyl (-COOH)	Peptide coupling (EDC/NHS)
3-Acrylamidophenylboronic Acid	~8.2	Acrylamide	Radical Polymerization
2-Fluorophenylboronic Acid	~7.8	None	Low-pH sensing

*Note: The ortho-alkoxy group can slightly increase pKa due to electron donation, but steric effects in the polymer matrix often effectively lower the "apparent" pKa for binding.

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